

Spectroscopic Profile of 2-Hydroxyplatyphyllide: A Technical Guide

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Compound of Interest

Compound Name: 2-Hydroxyplatyphyllide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for the natural compound **2-Hydroxyplatyphyllide**, a sesquiterpenoid isolated from *Ligularia dentata*. The information presented herein is intended to support research and development efforts in natural product chemistry and drug discovery.

Mass Spectrometry (MS) Data

Electron Impact Mass Spectrometry (EIMS) analysis of **2-Hydroxyplatyphyllide** reveals a molecular ion peak and a characteristic base peak, providing key information about its molecular weight and fragmentation pattern.

Ion	m/z	Description
[M] ⁺	230	Molecular Ion
[M-C ₄ H ₆ O] ⁺ (tentative)	162	Base Peak

Reference:[1]

Infrared (IR) Spectroscopy Data

The infrared spectrum of **2-Hydroxyplatyphyllide**, obtained using a potassium bromide (KBr) pellet, displays characteristic absorption bands indicative of its principal functional groups.

Wavenumber (cm ⁻¹)	Functional Group Assignment
3280	O-H stretching (hydroxyl group)
1735	C=O stretching (lactone)
1645	C=C stretching (alkene)

Reference:[1]

Nuclear Magnetic Resonance (NMR) Spectroscopy Data

Detailed ¹H and ¹³C NMR data for **2-Hydroxyplatyphyllide** have not been fully reported in the readily available scientific literature. The original isolation paper mentions that ¹³C NMR data is available in "Table 2" of the publication, but this data is not widely accessible.[1] Further investigation into specialized chemical databases or direct contact with the original authors may be necessary to obtain this information.

Experimental Protocols

The spectroscopic data presented in this guide were obtained from the analysis of **2-Hydroxyplatyphyllide** isolated from the rhizomes of *Ligularia dentata*.[1]

General Instrumentation:

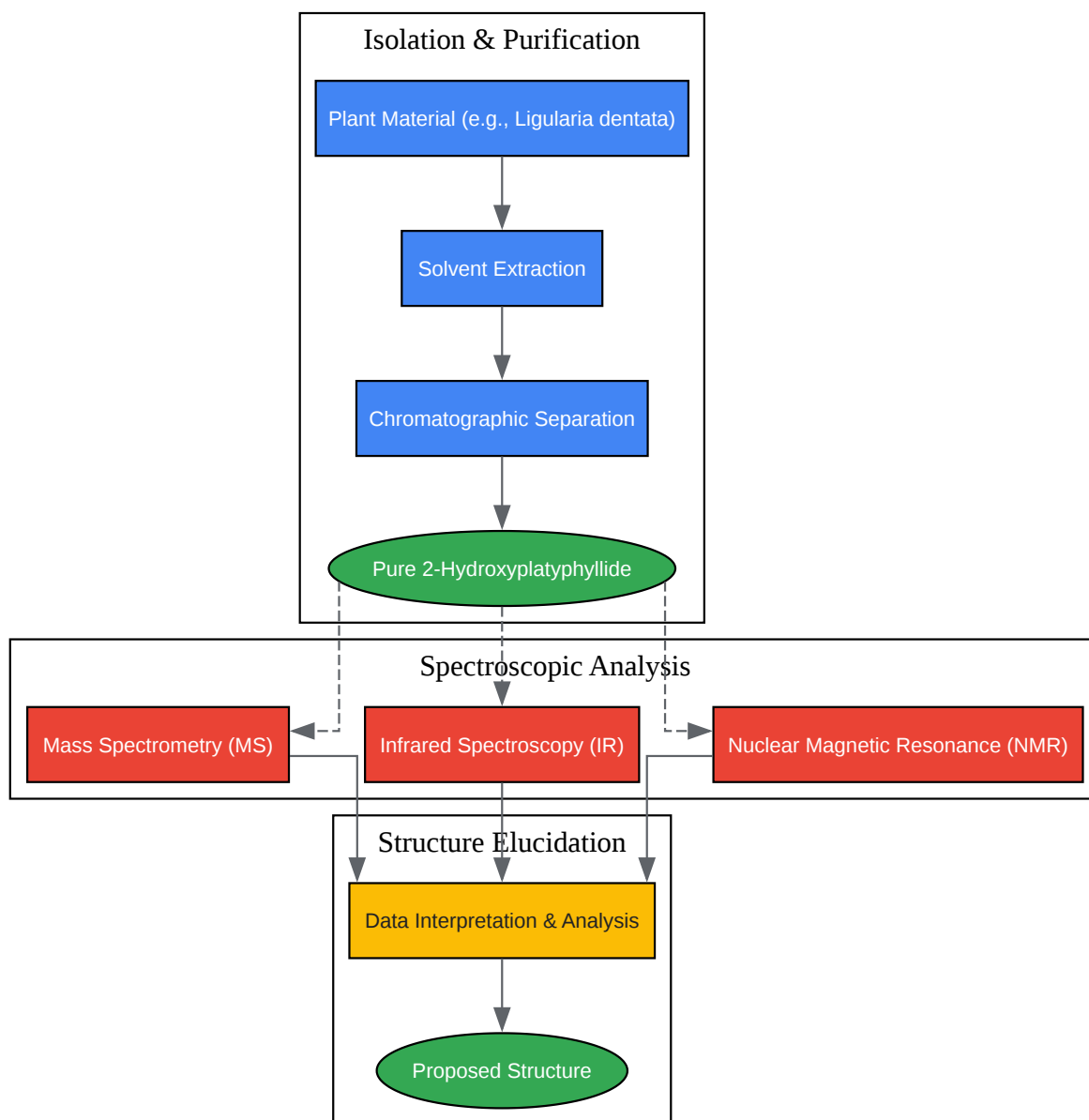
- Mass Spectrometry: A JEOL JMS-D300 mass spectrometer was utilized for EIMS analysis. [1]
- Infrared Spectroscopy: IR spectra were recorded on a Hitachi 270-30 infrared spectrophotometer.[1]
- Nuclear Magnetic Resonance Spectroscopy: NMR spectra were obtained using a JEOL FX-90Q spectrometer.[1]

Isolation and Purification: The isolation of **2-Hydroxyplatyphyllide** from the plant material typically involves extraction with a suitable solvent, followed by chromatographic separation

techniques to yield the pure compound. The specific details of the extraction and purification protocol for the cited data can be found in the original publication.^[1]

Logical Workflow for Spectroscopic Analysis

The following diagram illustrates a typical workflow for the spectroscopic analysis and structure elucidation of a natural product like **2-Hydroxyplatyphyllide**.



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References

- 1. academic.oup.com [academic.oup.com]
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